

Measuring Alkaline Phosphatase Activity with Lumigen APS-5: An Application Note and Protocol

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Compound of Interest

Compound Name: Lumigen APS-5

Cat. No.: B15573861

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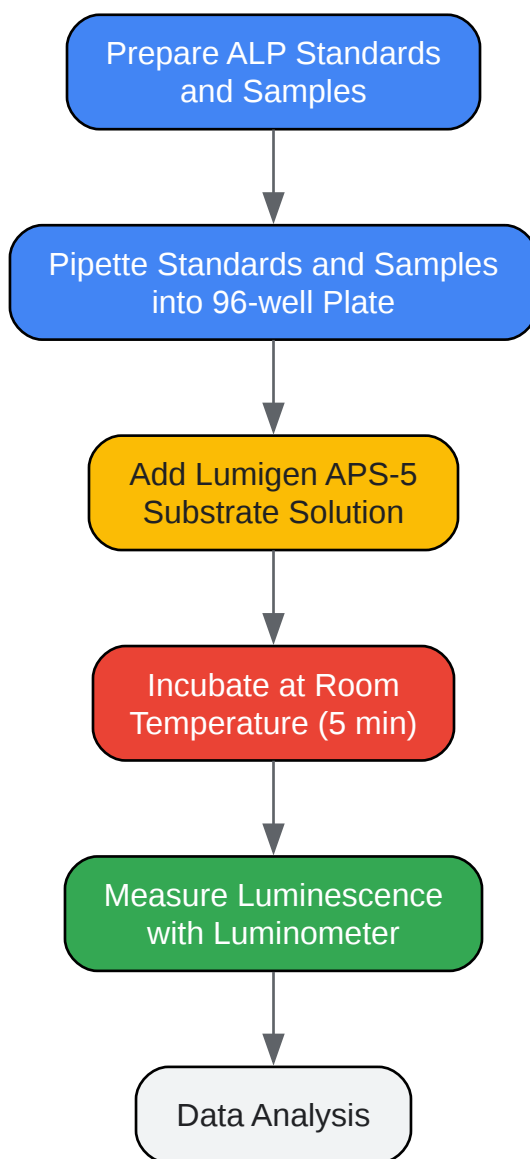
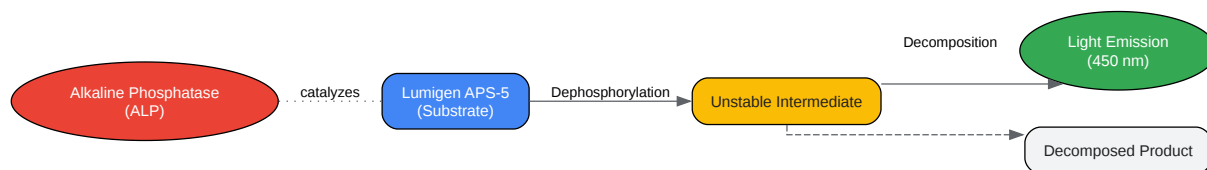
Introduction

Lumigen APS-5 is a highly sensitive, acridan-based chemiluminescent substrate for the detection of alkaline phosphatase (ALP) activity.[1][2] This substrate is extensively used in various immunoassays, such as ELISA, and other enzyme-linked detection systems.[3] Upon interaction with alkaline phosphatase, **Lumigen APS-5** undergoes a multi-step chemical reaction that results in the emission of light at a maximum wavelength of 450 nm.[1] The intensity of the emitted light is directly proportional to the concentration of alkaline phosphatase, enabling precise quantification of the enzyme's activity.[4] Key advantages of **Lumigen APS-5** include its ultra-high sensitivity, rapid and stable signal generation, and a wide dynamic range.[4][5]

Principle of the Assay

The chemiluminescent signal of **Lumigen APS-5** is generated through an enzyme-catalyzed reaction. Alkaline phosphatase dephosphorylates the APS-5 substrate, creating an unstable intermediate. This intermediate subsequently decomposes, releasing energy in the form of light. The signal reaches its peak intensity within seconds of substrate addition and remains stable for a significant duration, allowing for flexible measurement times.[1][5]

Signaling Pathway Diagram



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